

A Comprehensive Technical Guide to the Physicochemical Properties of 3-Methyl-4-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3-Methyl-4-nitrobenzaldehyde

Cat. No.: B101905

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This technical guide provides an in-depth overview of the boiling and melting points of **3-Methyl-4-nitrobenzaldehyde** (CAS No. 18515-67-8), a compound of interest in various chemical and pharmaceutical research fields. This document outlines the available data, details the experimental methodologies for determining these physical properties, and presents a logical workflow for its synthesis.

Physicochemical Data Summary

Precise experimental data for the melting point of **3-Methyl-4-nitrobenzaldehyde** is not readily available in the cited literature. However, a predicted boiling point has been reported. For comparative purposes, the melting point of the closely related isomer, 4-Methyl-3-nitrobenzaldehyde, is included.

Property	Value	Compound	Data Type
Boiling Point	304.4 ± 30.0 °C	3-Methyl-4-nitrobenzaldehyde	Predicted[1]
Melting Point	46-49 °C	4-Methyl-3-nitrobenzaldehyde (Isomer)	Experimental

Note: The provided boiling point is a predicted value and should be confirmed experimentally. The melting point listed is for the isomer 4-Methyl-3-nitrobenzaldehyde (CAS No. 31680-07-6) and is offered for informational purposes only.

Experimental Protocols

The following are detailed methodologies for the experimental determination of melting and boiling points, which are crucial for the verification of the physical properties of synthesized or procured **3-Methyl-4-nitrobenzaldehyde**.

Melting Point Determination (Capillary Method)

This method is a standard and widely used technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **3-Methyl-4-nitrobenzaldehyde** is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.

- **Heating and Observation:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise heating rate (1-2 °C per minute) as the approximate melting point is approached.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. A sharp melting range (typically 1-2 °C) is indicative of a pure compound.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and accurate way to determine the boiling point of a small quantity of a liquid. Since **3-Methyl-4-nitrobenzaldehyde** is a solid at room temperature, it would first need to be melted to utilize this method for its boiling point.

Apparatus:

- Thiele tube
- High-boiling point oil (e.g., mineral oil or silicone oil)
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Bunsen burner or heating mantle
- Clamp and stand

Procedure:

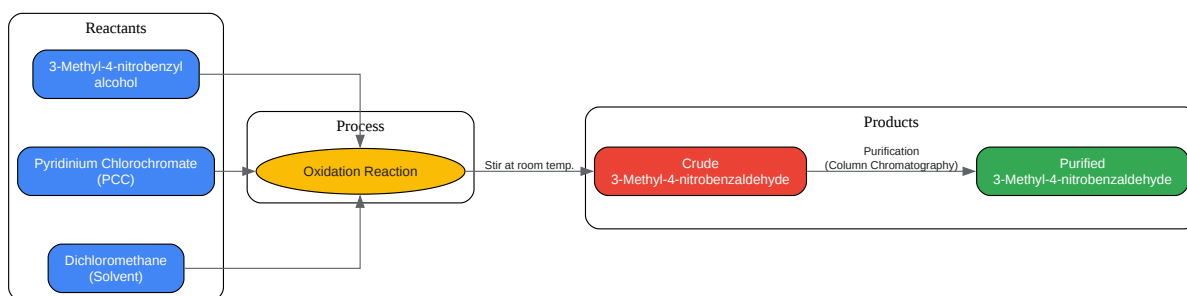
- **Sample Preparation:** A small amount of **3-Methyl-4-nitrobenzaldehyde** is placed in the small test tube.
- **Apparatus Assembly:** A capillary tube is placed, sealed end up, into the test tube containing the sample. The test tube is then attached to a thermometer using a rubber band or wire,

ensuring the sample is level with the thermometer bulb.

- **Thiele Tube Setup:** The thermometer and test tube assembly is clamped so that it is immersed in the oil within the Thiele tube. The side arm of the Thiele tube is gently heated.
- **Heating and Observation:** As the oil heats, a stream of bubbles will begin to emerge from the open end of the capillary tube. The heating is continued until a continuous and rapid stream of bubbles is observed.
- **Data Recording:** The heat source is then removed. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Synthesis Workflow

The synthesis of **3-Methyl-4-nitrobenzaldehyde** can be achieved through the oxidation of 3-methyl-4-nitrobenzyl alcohol. This process is a key step in obtaining the target compound for further research and development.



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Caption: Synthesis workflow for **3-Methyl-4-nitrobenzaldehyde**.

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References

- 1. 3-METHYL-4-NITROBENZALDEHYDE CAS#: 18515-67-8 [amp.chemicalbook.com]
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